

Commercial Suppliers and Technical Guide for High-Purity Dimethenamid-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethenamid-d3

Cat. No.: B587684

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For researchers, scientists, and drug development professionals requiring high-purity **Dimethenamid-d3** for analytical and research purposes, several commercial suppliers provide this stable isotope-labeled compound. This technical guide offers an overview of available suppliers, their product specifications, and a generalized experimental workflow for its application as an internal standard in analytical methodologies.

Commercial Supplier Overview

High-purity **Dimethenamid-d3** is available from a select number of specialized chemical suppliers. The following table summarizes the key quantitative data for the products offered by prominent vendors.

Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight	Purity	Form	Storage Temperature
LGC Standards	TRC-D460582	1246816-31-8	C ₁₂ H ₁₅ D ₃ ClNO ₂ S	278.81	>95% (HPLC) [1][2]	Neat	-20°C [1][2]
United States Biological	010133	1246816-31-8	C ₁₂ H ₁₅ D ₃ ClNO ₂ S	278.81	Highly Purified [3]	Yellow Oil	-20°C
Santa Cruz Biotechnology	sc-219431	1246816-31-8	C ₁₂ H ₁₅ D ₃ ClNO ₂ S	278.81	Not Specified	Not Specified	Not Specified

Experimental Protocol: Use of Dimethenamid-d3 as an Internal Standard

Dimethenamid-d3 is primarily utilized as an internal standard in analytical methods, such as chromatography-mass spectrometry (GC-MS or LC-MS), for the quantification of Dimethenamid in various matrices. The following is a generalized protocol for its use.

Objective: To accurately quantify the concentration of Dimethenamid in a sample matrix (e.g., soil, water, biological tissue) using **Dimethenamid-d3** as an internal standard.

Materials:

- **Dimethenamid-d3** standard of known purity and concentration
- Unlabeled Dimethenamid standard for calibration curve
- Sample for analysis
- Appropriate solvents for extraction and dilution (e.g., Chloroform, Ethyl Acetate)
- Analytical instrumentation (e.g., LC-MS/MS or GC-MS)

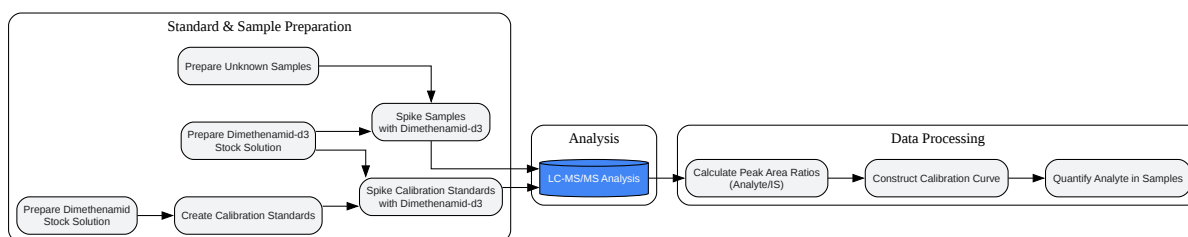
Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Dimethenamid-d3** at a known concentration (e.g., 1 mg/mL) in a suitable solvent.
 - Prepare a series of calibration standards by spiking a known amount of unlabeled Dimethenamid into a matrix blank at several concentration levels.
 - Add a constant, known amount of the **Dimethenamid-d3** internal standard stock solution to each calibration standard and to the unknown samples.
- Sample Preparation:
 - Extract the analyte (Dimethenamid) from the sample matrix using an appropriate extraction technique (e.g., solid-phase extraction, liquid-liquid extraction).
 - Fortify the extracted sample with a known amount of the **Dimethenamid-d3** internal standard prior to final volume adjustment.
- Instrumental Analysis:
 - Analyze the calibration standards and samples using a validated chromatographic method coupled to a mass spectrometer.
 - Monitor the specific mass-to-charge ratio (m/z) transitions for both Dimethenamid and **Dimethenamid-d3**.
- Data Analysis:
 - Calculate the ratio of the peak area of Dimethenamid to the peak area of **Dimethenamid-d3** for each calibration standard and sample.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the unlabeled Dimethenamid standards.

- Determine the concentration of Dimethenamid in the unknown samples by interpolating their peak area ratios on the calibration curve.

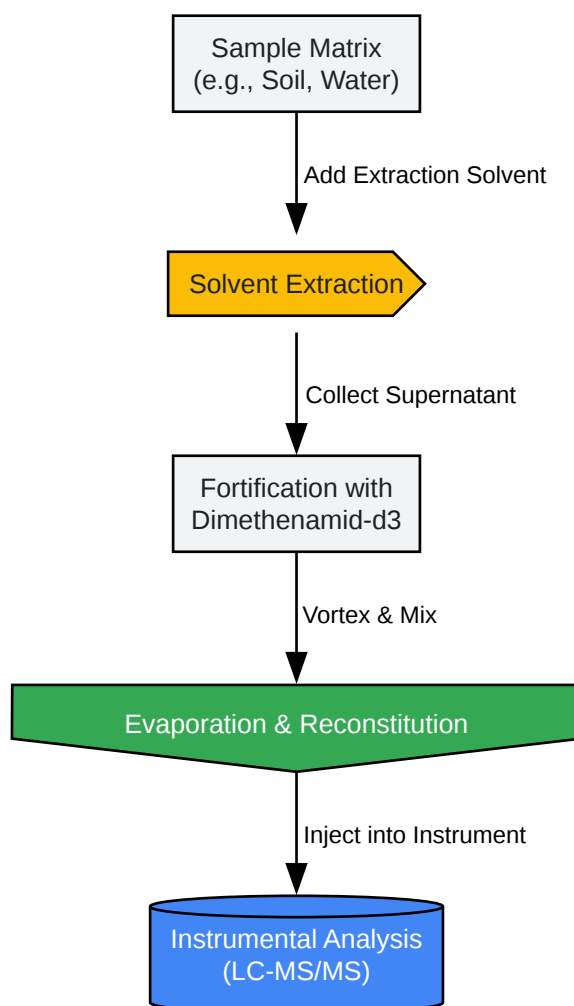
Visualizing the Workflow

The following diagrams illustrate the generalized workflow for using a deuterated internal standard and a typical analytical sample preparation process.



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Caption: Workflow for Internal Standard Quantification.



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Caption: Sample Preparation for Analysis.

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References

- 1. Dimethenamid-d3 | CAS 1246816-31-8 | LGC Standards [lgcstandards.com]
- 2. Dimethenamid-d3 | CAS 1246816-31-8 | LGC Standards [lgcstandards.com]
- 3. cdn.usbio.net [cdn.usbio.net]

- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Dimethenamid-d3]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b587684#commercial-suppliers-of-high-purity-dimethenamid-d3\]](https://www.benchchem.com/product/b587684#commercial-suppliers-of-high-purity-dimethenamid-d3)

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